

Technical Guide: Scalable Synthesis of 5-Ethenyl-2,3-dimethylpyridine

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Compound of Interest

Compound Name: 5-ethenyl-2,3-dimethylpyridine

CAS No.: 113989-09-6

Cat. No.: B056057

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Executive Summary

5-Ethenyl-2,3-dimethylpyridine (also known as 5-vinyl-2,3-lutidine) is a high-value functional monomer used in the synthesis of specialty polymers, including dental adhesives, oil-soluble dispersants, and ion-exchange resins. Its unique structure combines the basicity of the pyridine ring with a polymerizable vinyl group, while the 2,3-dimethyl substitution pattern provides steric protection and modulates electronic properties.

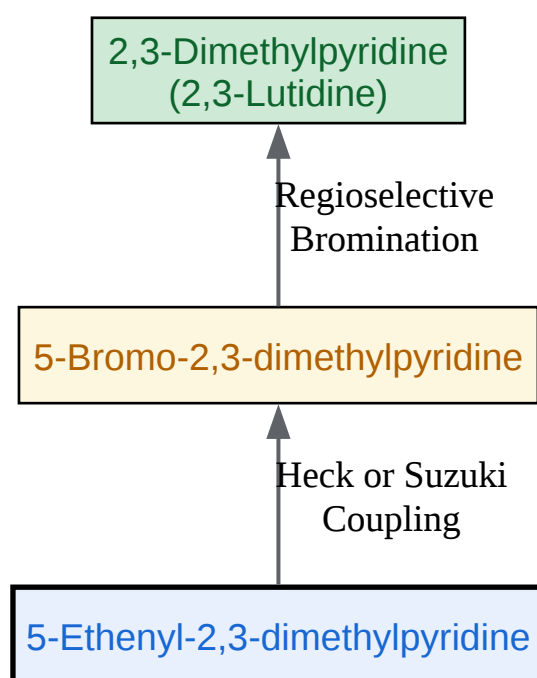
This guide details a robust, two-step synthetic pathway starting from the commercially available precursor 2,3-dimethylpyridine (2,3-lutidine). Unlike general pyridine functionalization, which often suffers from poor regioselectivity, this protocol leverages specific electrophilic substitution conditions to selectively target the 5-position, followed by a palladium-catalyzed cross-coupling to install the vinyl group.

Retrosynthetic Analysis

The strategic disconnection of the target molecule reveals that the vinyl group at the C5 position is best installed via transition-metal catalysis. The 2,3-dimethylpyridine core is electron-rich but deactivated towards electrophilic aromatic substitution (SEAr) compared to

benzene. However, the 5-position (beta to nitrogen) is the most favorable site for SEAr if the ring is not deactivated by protonation.

- Target: **5-Ethenyl-2,3-dimethylpyridine**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Disconnection: C(sp²)-C(sp²) Cross-Coupling
- Key Intermediate: 5-Bromo-2,3-dimethylpyridine
- Starting Material: 2,3-Dimethylpyridine (2,3-Lutidine)[\[5\]](#)[\[6\]](#)



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Figure 1: Retrosynthetic logic flow targeting the C5 position via bromination.

Synthetic Route & Methodology

Phase 1: Regioselective Bromination of 2,3-Lutidine

Challenge: Direct bromination of alkylpyridines often leads to radical side-chain bromination (benzylic position) or mixtures of isomers. Solution: Use of 1,3-Dibromo-5,5-dimethylhydantoin (DBDMH) in an acidic medium (oleum) suppresses radical pathways and protonates the nitrogen, directing the electrophile to the sterically favored 5-position.

Protocol 1: Synthesis of 5-Bromo-2,3-dimethylpyridine

Parameter	Specification
Reagents	2,3-Dimethylpyridine (1.0 eq), DBDMH (0.55 eq), Oleum (20-65% SO ₃)
Temperature	0°C (addition) → 80-100°C (reaction)
Time	3 - 5 hours
Yield	80 - 85%

Step-by-Step Procedure:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, thermometer, and dropping funnel. Ensure the system is vented to a scrubber (SO₃/HBr fumes).
- Acidification: Charge the flask with oleum (65%). Cool to 0–5°C using an ice-salt bath.
- Addition: Add 2,3-dimethylpyridine dropwise, maintaining the temperature below 20°C. Caution: Highly exothermic.
- Bromination: Add DBDMH portion-wise. DBDMH is preferred over elemental bromine for easier handling and stoichiometry control.
- Reaction: Heat the mixture to 80°C. Monitor by HPLC or GC. The reaction is complete when the starting material is <1%.
- Quench: Cool to room temperature. Pour the reaction mixture slowly onto crushed ice.
- Neutralization: Adjust pH to ~10-12 using 50% NaOH solution. Note: Keep temperature <30°C to prevent hydrolysis or polymerization.
- Extraction: Extract with Methyl tert-butyl ether (MTBE) or Dichloromethane (DCM) (3x).
- Purification: Dry organic layer over MgSO₄, filter, and concentrate. The crude yellow oil can be distilled under reduced pressure (approx. 80-90°C at 5 mmHg) to yield pure 5-bromo-2,3-dimethylpyridine.

Phase 2: Vinyl Installation (The Heck vs. Suzuki Approach)

While the Heck reaction with ethylene gas is industrially favored, the Suzuki-Miyaura coupling with vinylboronic acid derivatives is often superior for laboratory scale and pilot batches due to milder conditions and avoidance of high-pressure gas reactors.

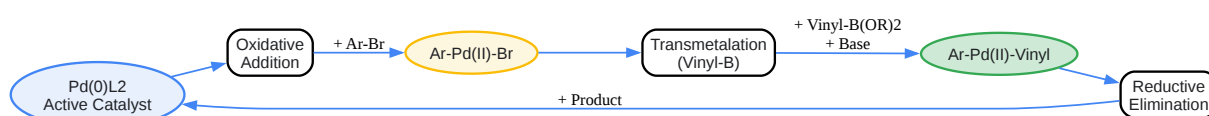
Protocol 2: Suzuki Coupling (Recommended for Lab/Pilot Scale)

Parameter	Specification
Substrate	5-Bromo-2,3-dimethylpyridine (1.0 eq)
Coupling Partner	Vinylboronic acid pinacol ester (1.2 eq) or Potassium vinyltrifluoroborate
Catalyst	Pd(dppf)Cl ₂ (1-3 mol%) or Pd(PPh ₃) ₄
Base	K ₂ CO ₃ (3.0 eq) or Cs ₂ CO ₃
Solvent	1,4-Dioxane / Water (4:1 ratio)
Temperature	85 - 95°C

Step-by-Step Procedure:

- Inertion: Flame-dry a reaction vessel and purge with Nitrogen or Argon.
- Charging: Add 5-bromo-2,3-dimethylpyridine, vinylboronic acid pinacol ester, and the base (K₂CO₃).
- Solvent: Add degassed 1,4-dioxane and water.
- Catalyst: Add the Palladium catalyst. Tip: Pd(dppf)Cl₂ is robust and air-stable.
- Reaction: Heat to reflux (approx. 90°C) for 4-12 hours. Monitor by TLC (SiO₂, Hexane/EtOAc) or GC-MS.
- Workup: Cool to room temperature. Filter through a Celite pad to remove Pd residues. Wash the pad with EtOAc.

- Extraction: Wash the filtrate with brine. Dry over Na₂SO₄.^[7]
- Stabilization: Add a radical inhibitor (e.g., 4-tert-butylcatechol or hydroquinone, 10-50 ppm) immediately to the crude solution to prevent polymerization of the vinyl group during concentration.
- Purification: Flash column chromatography (Silica gel, Gradient: 0-20% EtOAc in Hexanes).
- Storage: Store the purified oil at -20°C, stabilized with inhibitor.



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Figure 2: Catalytic cycle for the Suzuki-Miyaura coupling of 5-bromo-2,3-lutidine.

Analytical Characterization

To ensure the integrity of the synthesized product, the following spectral data should be verified.

- Physical State: Colorless to pale yellow liquid.^[5]
- Boiling Point: Estimated ~85-95°C at 5 mmHg (higher than precursor due to conjugation).
- ¹H NMR (CDCl₃, 400 MHz):
 - Aromatic Region: Two singlets or doublets (meta coupling) for H4 and H6 protons (approx δ 8.3 and 7.5 ppm).
 - Vinyl Region: Characteristic ABX system.
 - ~6.6 ppm (dd, 1H, =CH-Ar)

- ~5.7 ppm (d, 1H, trans terminal)
- ~5.3 ppm (d, 1H, cis terminal)
- Alkyl Region: Two singlets for methyl groups at C2 and C3 (approx δ 2.5 and 2.3 ppm).
- Mass Spectrometry (GC-MS): Molecular ion peak at m/z 147.

Safety & Handling

- Pyridine Toxicity: Precursors and products are pyridine derivatives; handle in a fume hood to avoid inhalation of vapors which can cause CNS depression and liver damage.
- Polymerization Hazard: **5-Ethenyl-2,3-dimethylpyridine** is prone to spontaneous polymerization, especially when pure and exposed to heat or light. Always store with a stabilizer (e.g., TBC) at low temperatures.
- Oleum Handling: Use extreme caution. Reacts violently with water. Wear acid-resistant gloves and face shield.

References

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